

Essential Guide to the Safe Disposal of (2R,3S)-Emricasan

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Compound of Interest

Compound Name: (2R,3S)-Emricasan

Cat. No.: B15565875

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This document provides comprehensive safety and logistical information for the proper handling and disposal of **(2R,3S)-Emricasan**, a potent, irreversible pan-caspase inhibitor. The following procedures are intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and environmental protection.

Understanding the Compound: Key Data

(2R,3S)-Emricasan, also known as IDN-6556 or PF-03491390, is an orally active caspase inhibitor that has been investigated for its role in reducing apoptosis and inflammation.^[1] Below is a summary of its key properties.

Data Presentation: Properties of **(2R,3S)-Emricasan**

Property	Value	Citations
Chemical Name	N-[2-(1,1-Dimethylethyl)phenyl]-2-oxoglycyl-N-[(1S)-1-(carboxymethyl)-2-oxo-3-(2,3,5,6-tetrafluorophenoxy)propyl]-L-alaninamide	[2]
Molecular Formula	C ₂₆ H ₂₇ F ₄ N ₃ O ₇	[3][4]
Molecular Weight	569.51 g/mol	[4]
CAS Number	254750-02-2	[1][3]
Appearance	White to off-white solid	[1][3]
Solubility	Soluble in DMSO (to 100 mg/mL or 100 mM) and ethanol (to 50 mM or >28.48 mg/mL).	[2][3]
Storage	Store as a solid at -20°C. In solvent, store at -80°C.	[3]
Toxicity Data (LD50)	Not available.	[5]
Carcinogenicity	A 26-week study in Tg.rasH2 mice showed no evidence of carcinogenic effect.	[6]
Environmental Fate	Data on persistence, degradability, and bioaccumulation are not available.	

Procedural Guidance: Safe Handling and Disposal

Adherence to proper procedures is critical when working with and disposing of **(2R,3S)-Emricasan**. The following steps are based on general best practices for handling potent

research chemicals.

Experimental Protocols: Standard Operating Procedures

2.1. Personal Protective Equipment (PPE)

Before handling **(2R,3S)-Emricasan**, all personnel must be equipped with the following standard laboratory PPE:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant protective gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling.
- Body Protection: A laboratory coat or impervious clothing.
- Respiratory Protection: If working with the solid form where dust may be generated, use a suitable respirator in a well-ventilated area or fume hood.

2.2. Spill and Exposure Procedures

In the event of a spill or exposure, immediate action is required:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.
- Spill Cleanup: For small spills, absorb the material with an inert, non-combustible absorbent (e.g., diatomite, universal binders). Decontaminate the surface by scrubbing with alcohol.

Collect all contaminated materials into a sealed, properly labeled container for hazardous waste disposal. Ensure the area is well-ventilated.

2.3. Disposal Procedures

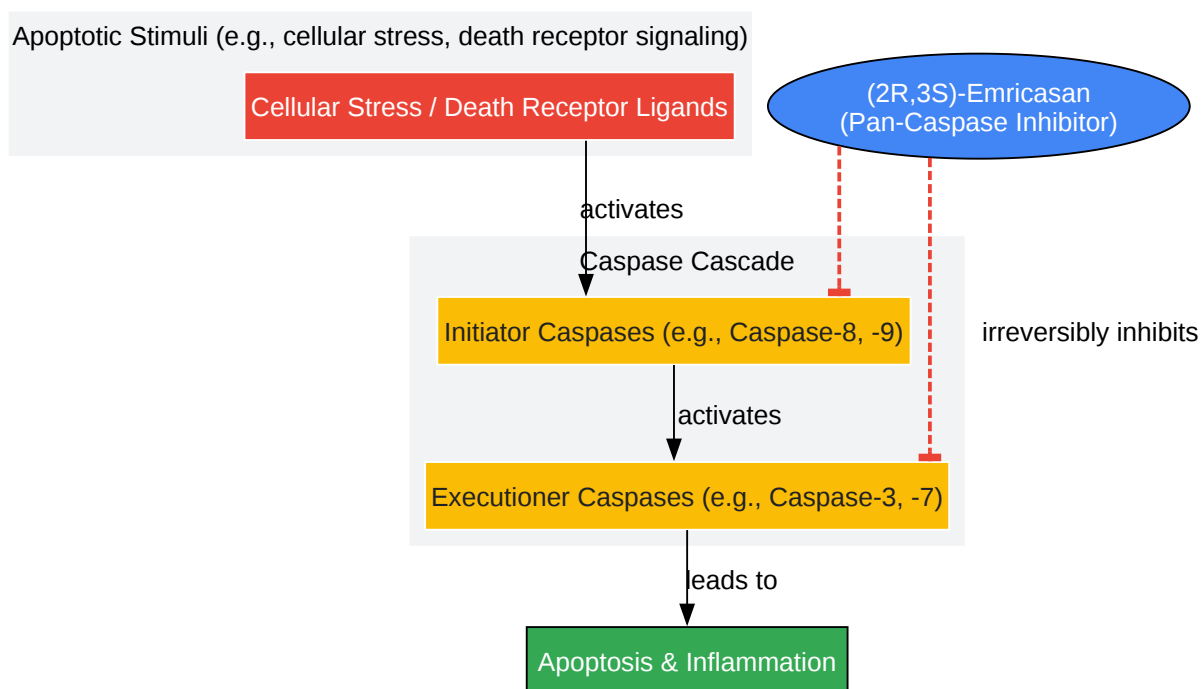
The disposal of **(2R,3S)-Emricasan** and its contaminated materials must be treated as hazardous chemical waste.

- Unused Product:
 - Keep the compound in its original, tightly sealed container.
 - Do not mix with other waste streams.
 - Label the container clearly as "Hazardous Waste" and include the chemical name: "**(2R,3S)-Emricasan**".
 - Arrange for disposal through a licensed hazardous waste disposal contractor, in accordance with all applicable federal, state, and local regulations.
- Contaminated Materials:
 - All disposable labware (e.g., pipette tips, tubes, gloves) that has come into contact with **(2R,3S)-Emricasan** must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Rinse empty chemical containers thoroughly. The first rinse should be collected and disposed of as hazardous waste. For highly potent compounds, collecting the first three rinses is recommended.
 - Dispose of the collected waste through your institution's environmental health and safety (EHS) office or a certified waste disposal service.

Important Note: NEVER dispose of **(2R,3S)-Emricasan** down the drain or in the regular trash. Due to the lack of environmental fate data, it is crucial to prevent its release into the environment.

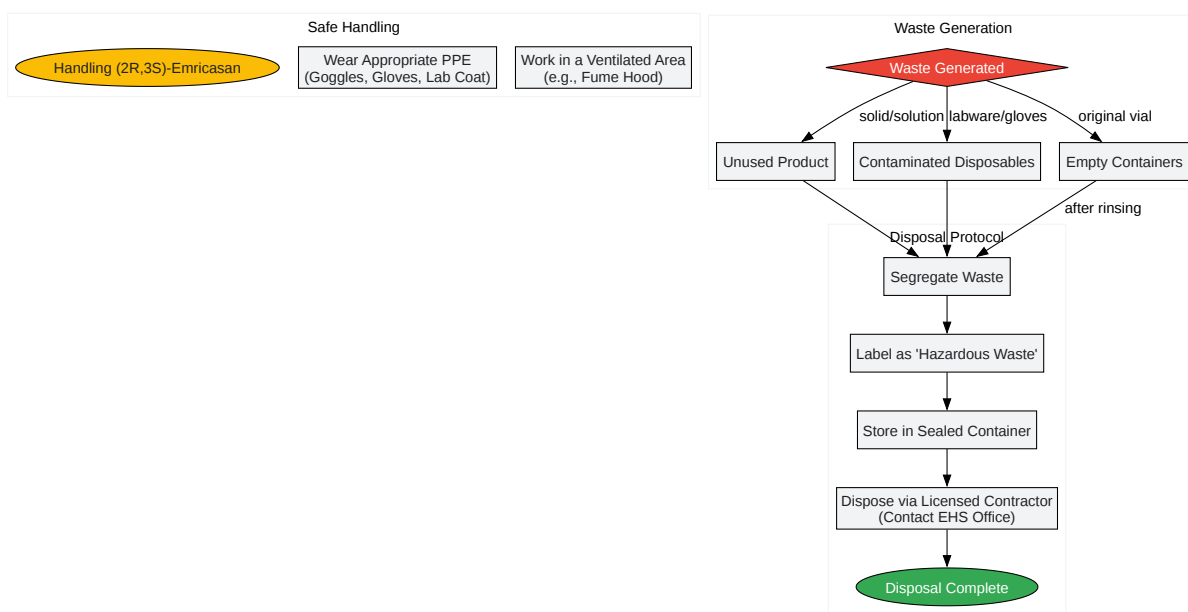
Mandatory Visualization

The following diagrams illustrate the mechanism of action of Emricasan and the recommended workflow for its safe handling and disposal.



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Caption: Mechanism of action of **(2R,3S)-Emricasan** as a pan-caspase inhibitor.



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Caption: Recommended workflow for the safe handling and disposal of **(2R,3S)-Emricasan**.

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